

A Comprehensive Technical Guide to the Chemical Properties of Cesium Benzoate

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Compound of Interest

Compound Name: Cesium benzoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core chemical properties of **cesium benzoate** ($\text{CsC}_7\text{H}_5\text{O}_2$). The information is curated for professionals in research and development, with a focus on presenting clear, quantitative data and detailed experimental methodologies.

Core Chemical and Physical Properties

Cesium benzoate is an organic salt consisting of a cesium cation (Cs^+) and a benzoate anion ($\text{C}_7\text{H}_5\text{O}_2^-$).^[1] Its properties are primarily dictated by the ionic bond between the alkali metal and the carboxylate group, as well as the characteristics of the aromatic ring. Key quantitative properties are summarized below.

Table 1: Physicochemical Properties of **Cesium Benzoate**

Property	Value	Source
CAS Number	17265-04-2	[1][2][3][4]
Molecular Formula	C ₇ H ₅ CsO ₂	[1][2][3][4]
Molecular Weight	254.02 g/mol	[1][2][3][4]
IUPAC Name	cesium;benzoate	[1][2]
Acidity (pKa of conjugate acid)	4.202 (for Benzoic Acid)	[5]
Solubility	Soluble in polar solvents such as water and alcohol.[1]	

| Storage Conditions | Inert atmosphere, room temperature.[4] | |

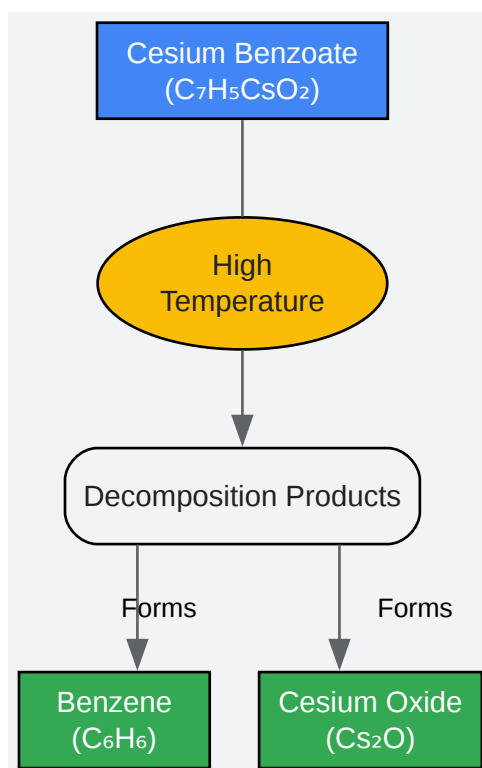
Molecular Structure and Stability

The molecular structure of **cesium benzoate** is characterized by the ionic interaction between the large, electropositive cesium cation and the resonant-stabilized benzoate anion.[1] The negative charge on the benzoate anion is delocalized across the two oxygen atoms of the carboxylate group and the aromatic ring, which enhances its stability.[1]

Structural Characteristics:

- Bonding: The primary bond is ionic, which contributes to its solubility in polar solvents.[1]
- Geometry: The benzoate anion features a planar arrangement due to the sp² hybridization of the carbon atoms in the benzene ring and the carboxylate group.[1]

Stability and Decomposition: **Cesium benzoate** is a stable compound under standard storage conditions.[4] However, it undergoes thermal decomposition at elevated temperatures. One source suggests decomposition begins at temperatures above 80°C, particularly when evaporating water during its synthesis.[6] At high temperatures, it can decompose to form benzene and cesium oxide.[1]



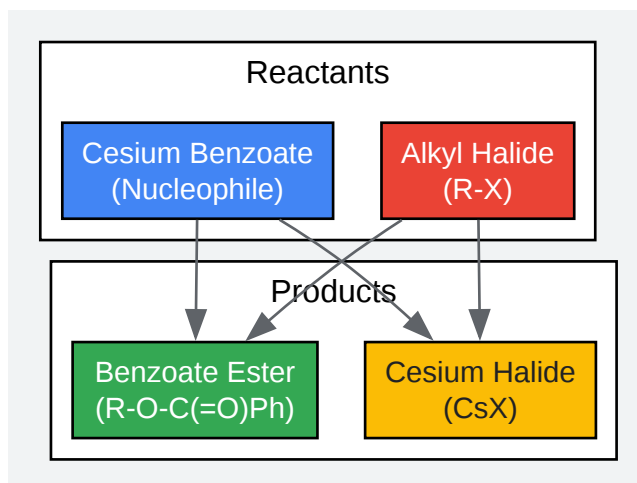
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Caption: Thermal decomposition pathway of **cesium benzoate**.

Reactivity and Chemical Behavior

The reactivity of **cesium benzoate** is centered around the benzoate anion, which can function as a nucleophile or a base.

- **Nucleophilic Substitution:** As a source of the benzoate nucleophile, it can react with alkyl halides to form benzoate esters. This is a common application for metal benzoate salts in organic synthesis.^[1]
- **Acylation Reactions:** It can be used as a benzoate source in acylation reactions, reacting with acyl chlorides or anhydrides.^[1]
- **Catalysis:** Cesium salts, including **cesium benzoate**, are utilized in various organic reactions. For instance, cesium salts can act as catalysts in certain polymerization reactions by stabilizing charged intermediates.^[1]



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Caption: Role of **cesium benzoate** in nucleophilic substitution.

Experimental Protocols

A. Synthesis of **Cesium Benzoate** via Neutralization

The most common and straightforward synthesis of **cesium benzoate** involves the acid-base neutralization of benzoic acid with a cesium base, such as cesium hydroxide or cesium carbonate.^{[1][6]}

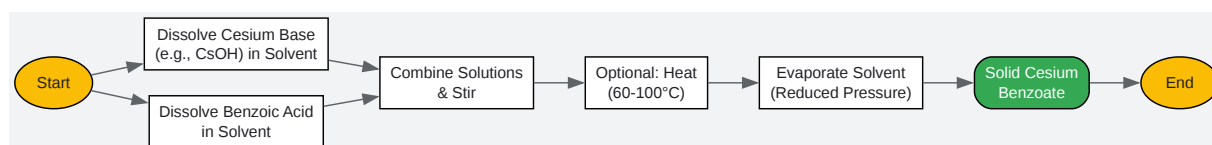
Materials:

- Benzoic acid ($\text{C}_6\text{H}_5\text{COOH}$)
- Cesium hydroxide (CsOH) or Cesium carbonate (Cs_2CO_3)
- Solvent (deionized water or ethanol)

Procedure:

- Dissolve the cesium base (e.g., CsOH) in the chosen solvent (e.g., water) in a reaction vessel to form a clear solution.
- In a separate vessel, dissolve benzoic acid in a minimal amount of the same solvent.

- Gradually add the benzoic acid solution to the cesium base solution in stoichiometric amounts while stirring continuously.[1][6]
- If necessary, gently heat the mixture (60°C to 100°C) to ensure the reaction goes to completion.[1]
- Monitor the reaction. For a carbonate base, the reaction is complete when effervescence (CO₂ evolution) ceases. For a hydroxide base, the reaction can be monitored with a pH meter until neutral pH is achieved.
- Once the reaction is complete, the solvent is removed to yield solid **cesium benzoate**. This is typically achieved via evaporation under reduced pressure to avoid thermal decomposition.[1][6]
- The resulting solid can be further purified by recrystallization if necessary.



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Caption: Experimental workflow for **cesium benzoate** synthesis.

Applications in Research and Development

Cesium benzoate serves specialized roles in various scientific fields:

- **Organic Synthesis:** It is primarily used as a reagent for introducing the benzoate group into molecules, particularly in the synthesis of esters.[1]
- **Materials Science:** As an ionic compound containing a heavy alkali metal, it is of interest in studies related to ionic conductivity and the development of advanced materials.[1]

- Catalysis: The cesium ion can influence reaction pathways, making **cesium benzoate** a candidate for catalytic applications.^[1]
- Analytical Chemistry: Its specific mass and properties can be utilized in mass spectrometry and chromatographic techniques for the analysis of organic compounds.^[1]

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